

Application Notes and Protocols: Preparation and Use of Go 6976 Stock Solution

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Compound of Interest

Compound Name: Go 7874

Cat. No.: B10773938

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Go 6976 is a potent, cell-permeable, and ATP-competitive inhibitor of Protein Kinase C (PKC). [1][2] It exhibits high selectivity for calcium-dependent PKC isoforms, particularly PKC α and PKC β 1, with IC50 values in the low nanomolar range.[2][3][4][5][6] Go 6976 shows significantly less activity against Ca²⁺-independent PKC isoforms such as δ , ϵ , and ζ . [5][6] In addition to its effects on PKC, Go 6976 has been reported to inhibit other kinases including JAK2, Flt3, TrkA, and TrkB.[3][4][5] These properties make Go 6976 a valuable tool for studying signaling pathways regulated by these kinases and for potential therapeutic development.

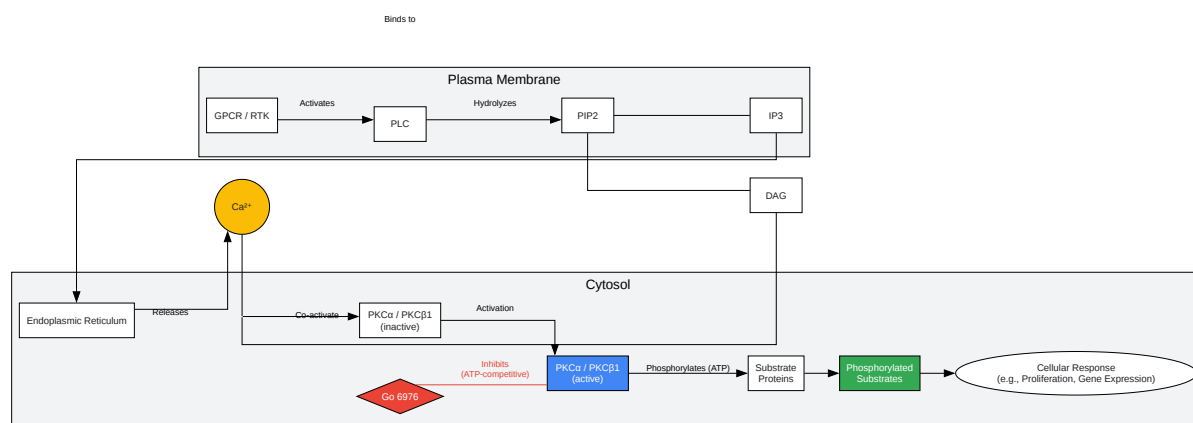
Physicochemical and Biological Data

The following table summarizes the key quantitative data for Go 6976.

Property	Value	References
Molecular Weight	377.42 g/mol (or 378.4 g/mol)	[3][4][6]
Molecular Formula	C ₂₄ H ₁₈ N ₄ O	[4][6]
CAS Number	136194-77-9	[4][6]
Purity	>99%	[4][6]
Appearance	Solid, off-white powder	[1]
Solubility	Soluble in DMSO (e.g., >10 mM); very poorly soluble in ethanol and water.	[1][4][7][8]
IC ₅₀ Values	PKCα: 2.3 nM PKCβ1: 6.2 nM PKC (rat brain): 7.9 nM MPKD1 (PKCμ): 20 nM TrkA: 5 nM TrkB: 30 nM JAK2: 130 nM	[2][3][4][5]

Mechanism of Action: Signaling Pathway Inhibition

Go 6976 primarily targets the conventional PKC (cPKC) signaling pathway. Upon activation by diacylglycerol (DAG) and intracellular calcium (Ca²⁺), cPKCs phosphorylate a wide range of substrate proteins, leading to various cellular responses. Go 6976 competitively binds to the ATP-binding site of these kinases, preventing phosphorylation and downstream signaling.



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Caption: Simplified PKC signaling pathway showing inhibition by Go 6976.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Go 6976 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Go 6976 in DMSO.

Materials:

- Go 6976 powder (e.g., 1 mg)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Optional: Ultrasonic bath or 37°C water bath

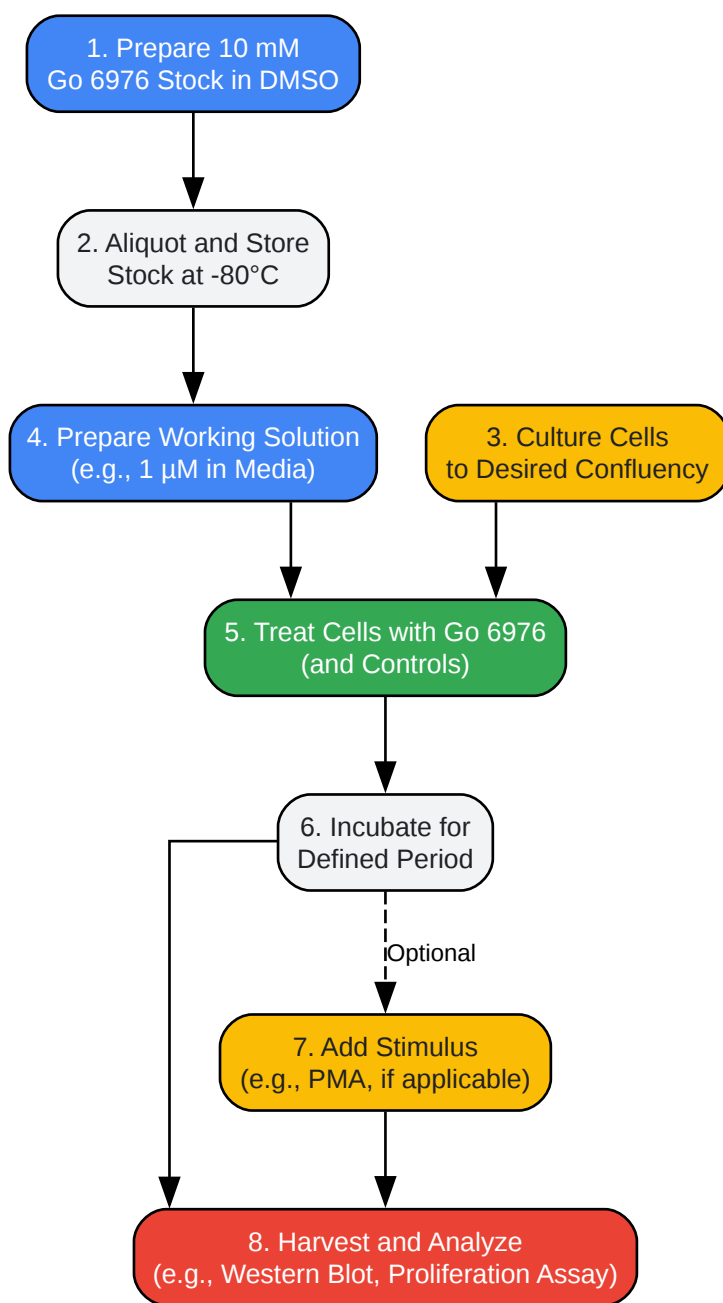
Procedure:

- Pre-warm DMSO: If the Go 6976 powder is difficult to dissolve, warm the required volume of DMSO to 37°C.^[7]
- Calculate Required Volume: Use the molecular weight of Go 6976 (377.42 g/mol) to calculate the volume of DMSO needed.
 - Formula: $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} \times \text{Concentration (mol/L)})$
 - For 1 mg of Go 6976 to make a 10 mM (0.01 M) stock:
 - $\text{Volume (L)} = 0.001 \text{ g} / (377.42 \text{ g/mol} \times 0.01 \text{ mol/L}) = 0.000265 \text{ L}$
 - $\text{Volume (}\mu\text{L)} = 265 \mu\text{L}$
- Reconstitution:
 - Carefully add 265 μL of DMSO to the vial containing 1 mg of Go 6976 powder.
 - Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution against a light source to ensure no particulates are present. If dissolution is slow, brief sonication or incubation in a 37°C water bath can be helpful.^[7]
- Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.[\[4\]](#)
- Clearly label each aliquot with the compound name, concentration, and date of preparation.
- Store the aliquots as recommended in the storage table below. Protect from light.[\[4\]](#)

Experimental Workflow for Cell-Based Assays

The following diagram illustrates a typical workflow for using a Go 6976 stock solution in a cell-based experiment.



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